

# Application Notes and Protocols: Preparation of BAY-1816032 Stock Solution

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## Compound of Interest

Compound Name: BAY-1816032

Cat. No.: B605927

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **BAY-1816032** is a highly potent and selective, orally bioavailable inhibitor of the mitotic checkpoint serine/threonine-protein kinase BUB1.[1][2] With an IC<sub>50</sub> value as low as 0.7 nM for BUB1 kinase, it is a valuable tool for studying the cell cycle, spindle assembly checkpoint, and for sensitizing tumor cells to other therapeutic agents like taxanes.[2][3][4] Proper preparation and storage of a stock solution are critical for ensuring the compound's stability and obtaining reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **BAY-1816032** for in vitro research applications.

## Physicochemical Properties

A summary of the key properties of **BAY-1816032** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C <sub>27</sub> H <sub>24</sub> F <sub>2</sub> N <sub>6</sub> O <sub>4</sub>	[1][3][5]
Molecular Weight	534.51 g/mol	[1][3][6]
Appearance	Solid powder	[7][8]

## Solubility Data

**BAY-1816032** exhibits poor solubility in aqueous solutions but is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.<sup>[1]</sup> It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the compound's solubility.<sup>[6]</sup>

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Reference
DMSO	10 - 50 mg/mL	~18.7 - 93.5 mM	May require warming or sonication to dissolve.	<sup>[5][6][7][9]</sup>
DMF	14 mg/mL	~26.2 mM	-	<sup>[9]</sup>
Ethanol	Slightly Soluble	-	Not recommended for high-concentration stock.	<sup>[9]</sup>
PBS (pH 7.2)	0.20 mg/mL	~0.37 mM	Essentially insoluble for stock preparation.	<sup>[9]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

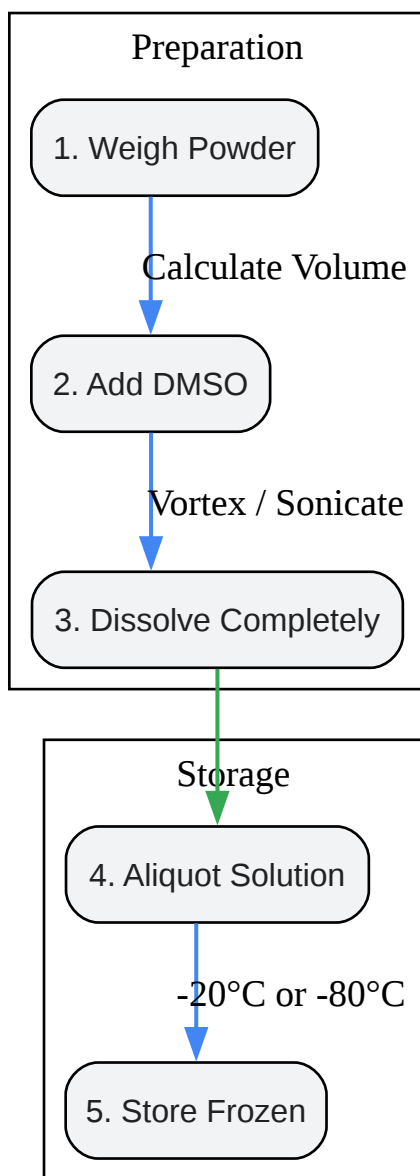
This protocol describes the most common method for preparing a high-concentration stock solution for use in cell-based assays and other in vitro experiments.

Materials:

- **BAY-1816032** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, conical-bottom microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettors and sterile tips
- (Optional) Sonicator water bath

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing and storing **BAY-1816032** stock solution.

Procedure:

- Safety First: Perform all steps in a fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **BAY-1816032** and volume of DMSO. The formula is:  $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM}$

x 0.53451 (mg/ $\mu$ mol)

- Example Calculations for a 10 mM Stock:

Desired Final Volume	Mass of BAY-1816032 to Weigh
1 mL	5.35 mg
5 mL	26.73 mg

- Weighing: Carefully weigh the calculated amount of **BAY-1816032** powder and transfer it into a sterile microcentrifuge tube.
- Dissolution: Add the corresponding volume of anhydrous DMSO to the tube. Secure the cap and vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. [10] If necessary, briefly warm the tube to 37°C or place it in a sonicator bath to aid dissolution.[7] Visually inspect the solution against a light source to ensure no particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile cryovials or microcentrifuge tubes.[2][3]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store the aliquots under the appropriate conditions as outlined below.

## Protocol 2: Storage and Handling

Proper storage is crucial for maintaining the stability and activity of the **BAY-1816032** stock solution.

Storage Conditions:

Form	Temperature	Recommended Duration	Reference
Powder	-20°C	Up to 3 years	[3][6]
Stock Solution in DMSO	-20°C	Up to 1 year	[2][7]
Stock Solution in DMSO	-80°C	Up to 2 years	[2][7]

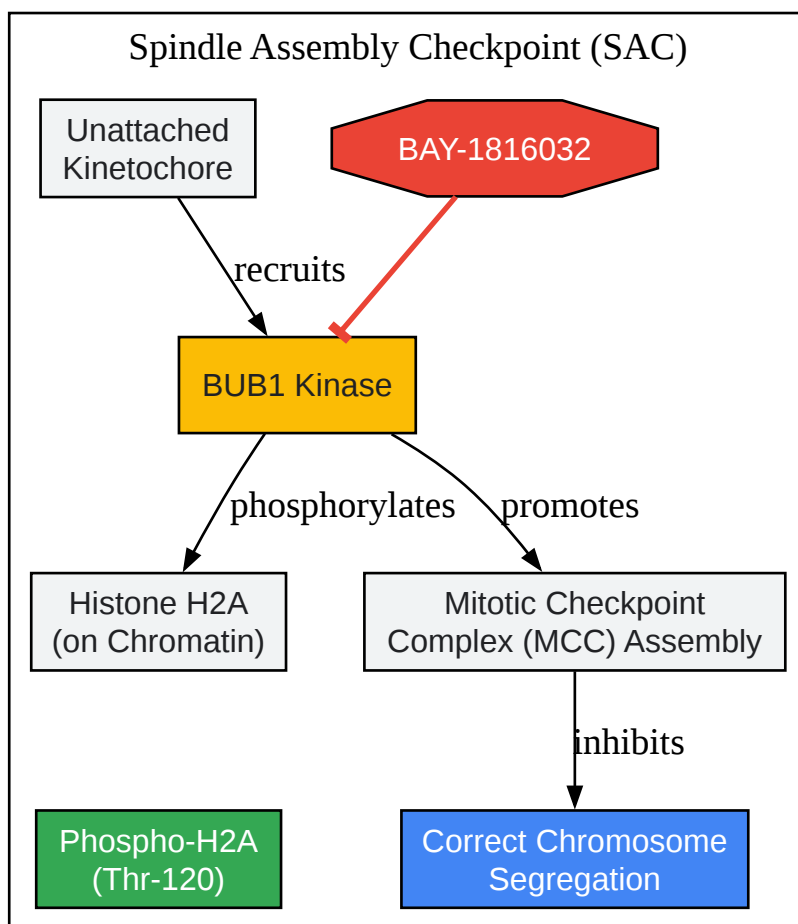
- Short-term storage: For use within a week, aliquots may be kept at 4°C.[3]
- Freeze-Thaw Cycles: Minimize freeze-thaw cycles. It is recommended to discard any aliquot that has been thawed more than twice.[8]

#### Handling for Experiments:

- When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature.
- Briefly vortex the thawed solution to ensure homogeneity before making further dilutions.
- Dilute the stock solution into your aqueous culture medium or experimental buffer immediately before use.
- Important: The final concentration of DMSO in cell-based assays should typically not exceed 0.1% to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[3]

## Signaling Pathway Context

**BAY-1816032** primarily targets BUB1 kinase, a key regulator of the Spindle Assembly Checkpoint (SAC). Inhibition of BUB1 disrupts proper chromosome alignment and segregation during mitosis.



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Caption: **BAY-1816032** inhibits BUB1 kinase, disrupting a key step in the SAC.

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